

Methyl Purple: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Methyl purple*

Cat. No.: *B072065*

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This technical guide provides an in-depth overview of **Methyl Purple**, a crucial pH indicator for laboratory and industrial applications. Designed for researchers, scientists, and drug development professionals, this document details its chemical properties, experimental protocols, and applications, presenting a valuable resource for scientific endeavors.

Chemical and Physical Properties

Methyl Purple is a complex organic dye recognized for its distinct color change, which is vital for accurate pH measurements in various scientific contexts.^[1] Its primary application is as a pH indicator, particularly in alkalinity titrations.^{[2][3]}

Chemical Identification and Data

A summary of the key chemical identifiers and properties of **Methyl Purple** is provided in the table below.

Identifier	Value	Reference
CAS Number	1340-02-9	[2] [3] [4] [5]
Molecular Formula	C ₆₇ H ₆₂ N ₈ Na ₄ O ₁₄ S ₃	[2] [3] [4]
Molecular Weight	1391.41 g/mol	[4] [5]
Synonyms	Methyl Purple indicator solution	[4] [5]
PubChem ID	16211796	[4]

Physical and Chemical Properties

The physical and chemical characteristics of **Methyl Purple** are outlined in the following table, offering a glance at its behavior under different conditions.

Property	Value	Reference
Appearance	Green or very dark green liquid	[4]
Density	1.001 g/mL at 25 °C	[4]
Melting Point	0 °C	[4]
Boiling Point	100 °C	
pH Range	4.8 - 5.4	[3] [6]
Color Change	Purple (pH 4.8) to Green (pH 5.4)	[6]

Experimental Protocols

Methyl Purple is predominantly used as an indicator in acid-base titrations, especially for determining the alkalinity of water samples.[\[3\]](#) Below are detailed protocols for its preparation and application in a typical alkalinity titration.

Preparation of Methyl Purple Indicator Solution

A standard 0.1% w/v indicator solution can be prepared for laboratory use.

Materials:

- **Methyl Purple** powder
- Deionized water

Procedure:

- Weigh 0.1 g of **Methyl Purple** powder.
- Dissolve the powder in 100 mL of deionized water.
- Stir the solution until the powder is completely dissolved.
- Store the solution in a labeled, airtight container, away from direct light.

Alkalinity Titration Protocol

This protocol outlines the steps for determining the total alkalinity of a water sample using **Methyl Purple** as an indicator.

Materials:

- Water sample
- Standardized sulfuric acid (H_2SO_4) solution (e.g., 0.02 N)
- **Methyl Purple** indicator solution
- Burette (50 mL)
- Erlenmeyer flask (250 mL)
- Graduated cylinder (100 mL)
- Pipette

Procedure:

- Measure 100 mL of the water sample using a graduated cylinder and transfer it to a 250 mL Erlenmeyer flask.
- Add 2-3 drops of **Methyl Purple** indicator solution to the water sample. The solution should turn green if alkalinity is present. If it turns purple, the "M" alkalinity is zero.[6]
- Fill a burette with the standardized sulfuric acid solution and record the initial volume.
- Titrate the water sample with the sulfuric acid, swirling the flask continuously.
- The endpoint is reached when the color of the solution changes from green to a distinct purple.[4] A gray tint may appear just before the endpoint.
- Record the final volume of the sulfuric acid used.
- Calculate the total alkalinity based on the volume of titrant used.

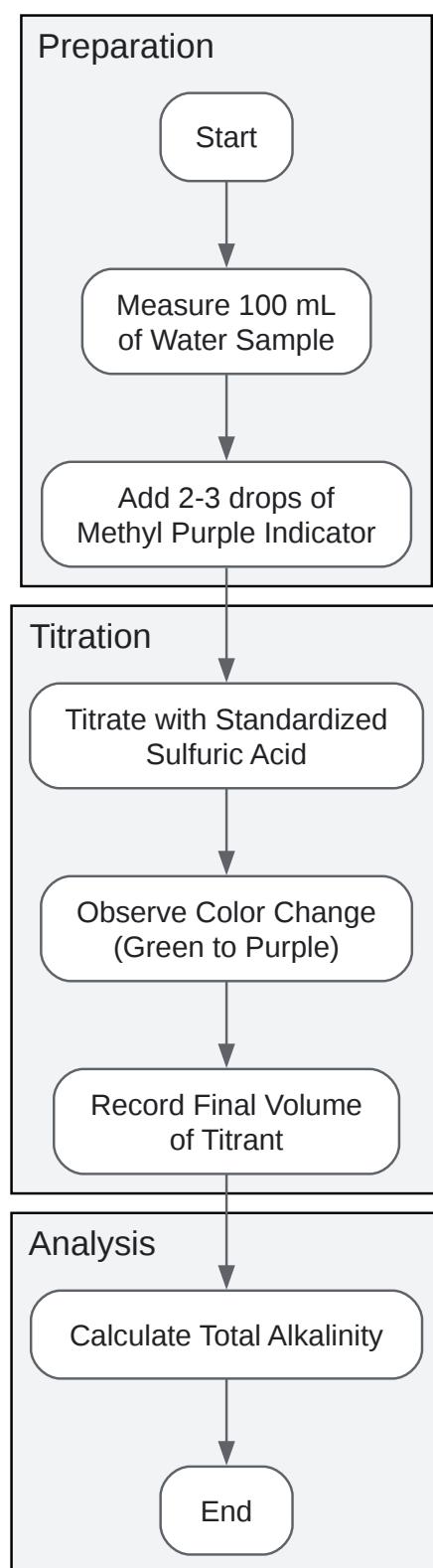
Applications

Beyond its primary role in titrations for water quality analysis in various sectors like aquaculture and industrial wastewater management, **Methyl Purple** also finds utility in other areas.[1][3]

- Textile Industry: It is employed as a dye for fabrics.[1]
- Biological Research: In microbiology, it can be used to assess the metabolic activity of microorganisms.[1]

Visualizing the Experimental Workflow

To further clarify the experimental process, the following diagram illustrates the workflow for an alkalinity titration using **Methyl Purple**.



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Caption: Workflow for Alkalinity Titration.

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